

# 2-((Tosyloxy)amino)ethanamine structure and molecular weight

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## Compound of Interest

Compound Name: 2-((Tosyloxy)amino)ethanamine

Cat. No.: B066805

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## An In-Depth Technical Guide to 2-((Tosyloxy)amino)ethanamine

This technical guide provides a comprehensive overview of the chemical structure, molecular weight, and physicochemical properties of **2-((Tosyloxy)amino)ethanamine**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document summarizes key data and presents a generalized synthetic approach.

## Chemical Structure and Properties

**2-((Tosyloxy)amino)ethanamine**, with the CAS number 175205-36-4, is an organic compound containing a tosyl group attached to an aminoethanamine moiety.<sup>[1][2]</sup> The tosyl group often serves as a good leaving group in nucleophilic substitution reactions or as a protecting group for amines in multi-step organic synthesis. Its structure suggests its potential utility as a chemical intermediate for introducing a protected aminoethylamino group into more complex molecules.

The key chemical and physical properties of **2-((Tosyloxy)amino)ethanamine** are summarized in the table below.

Table 1: Summary of Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C9H14N2O3S	[1][2]
Molecular Weight	230.29 g/mol	[1]
IUPAC Name	(2-aminoethylamino) 4-methylbenzenesulfonate	[1]
CAS Number	175205-36-4	[1][2]
Canonical SMILES	<chem>CC1=CC=C(C=C1)S(=O)(=O)ONCCN</chem>	[1]
InChI Key	RWUMUZOGZPNCIL-UHFFFAOYSA-N	[1]
Exact Mass	230.07251349 Da	[1]
Monoisotopic Mass	230.07251349 Da	[1]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-((Tosyloxy)amino)ethanamine** is not readily available in the provided search results, a general synthetic strategy can be inferred from procedures for analogous compounds involving tosylation of an amino alcohol followed by amination.[3][4][5][6]

### Generalized Experimental Protocol for Synthesis:

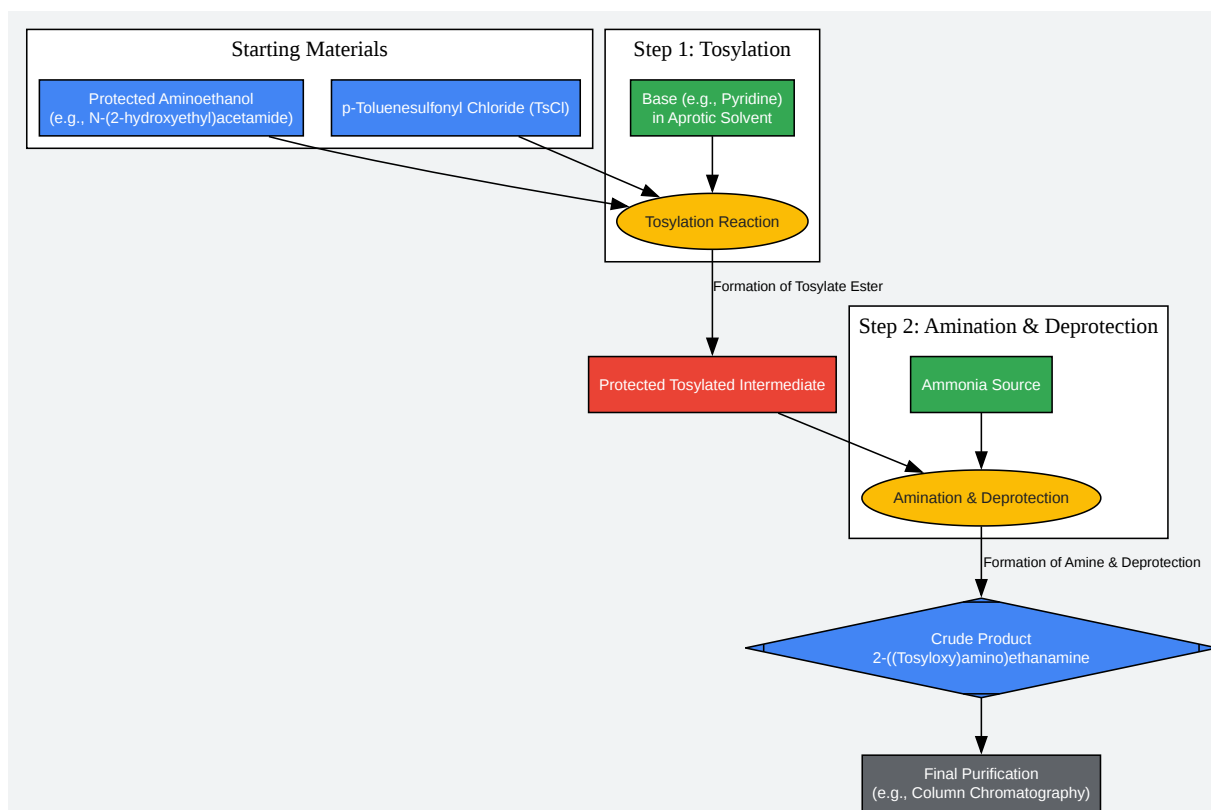
This protocol is a representative example and may require optimization for specific laboratory conditions.

- Step 1: Tosylation of a Precursor
  - A suitable precursor, such as N-(2-hydroxyethyl)acetamide, is dissolved in an appropriate aprotic solvent (e.g., dichloromethane or tetrahydrofuran) and cooled in an ice bath.
  - A base, typically pyridine or triethylamine (1.2-1.5 equivalents), is added to the solution.

- p-Toluenesulfonyl chloride (TsCl) (1.1-1.3 equivalents) is added portion-wise while maintaining the low temperature.
- The reaction mixture is stirred and allowed to warm to room temperature, proceeding for several hours to overnight until completion (monitored by TLC).
- Upon completion, the reaction is quenched with water or a saturated aqueous solution of sodium bicarbonate. The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the tosylated intermediate.
- Step 2: Amination and Deprotection
  - The crude tosylated intermediate is dissolved in a suitable solvent such as methanol.
  - An excess of an ammonia source (e.g., a concentrated aqueous or methanolic solution of ammonia) is added.[\[5\]](#)[\[6\]](#)
  - The reaction mixture is stirred in a sealed vessel, potentially with heating, for 12-48 hours.
  - If an acetamide protecting group was used, a subsequent hydrolysis step (acidic or basic) is required to reveal the primary amine.
  - The solvent is removed under reduced pressure. The residue is then taken up in an appropriate solvent and washed to remove salts.
  - The final product, **2-((Tosyloxy)amino)ethanamine**, is purified from the crude mixture using techniques such as column chromatography or recrystallization.

## Logical Workflow and Visualization

The synthesis of **2-((Tosyloxy)amino)ethanamine** can be visualized as a multi-step chemical process. The following diagram, generated using the DOT language, illustrates a logical workflow for its potential synthesis, highlighting the key stages from starting materials to the final purified product.



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Caption: A generalized synthetic workflow for **2-((Tosyloxy)amino)ethanamine**.

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## References

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